

# Application Notes and Protocols: Gas Sensing Mechanisms of Nickel Tungstate

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## Compound of Interest

Compound Name: Nickel tungstate

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These application notes provide a detailed overview of the gas sensing mechanisms of **nickel tungstate** ( $\text{NiWO}_4$ ), a promising material for the detection of various gases. The content is designed to guide researchers in understanding and utilizing  $\text{NiWO}_4$ -based sensors, with a focus on experimental protocols and data interpretation.

## Introduction to Nickel Tungstate Gas Sensors

**Nickel tungstate** is a metal oxide semiconductor that has garnered significant attention in the field of gas sensing due to its unique electronic and chemical properties. It typically exhibits p-type semiconductor behavior, but its properties can be tailored through doping to achieve n-type characteristics, enhancing its sensitivity and selectivity to specific gases. The primary gas sensing mechanism relies on the modulation of the electrical resistance of the  $\text{NiWO}_4$  material upon interaction with target gas molecules at elevated operating temperatures.

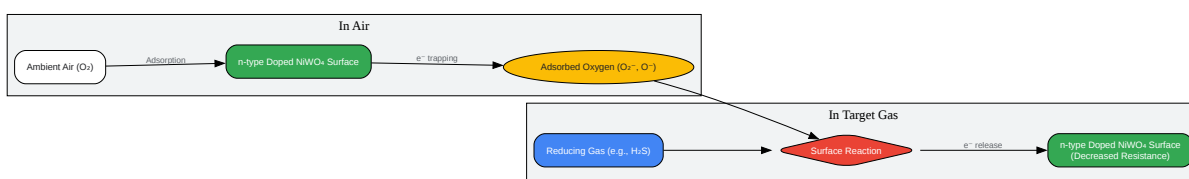
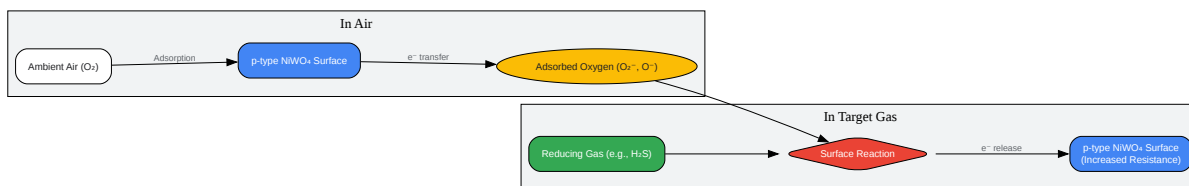
The sensing process is initiated by the adsorption of oxygen molecules from the ambient air onto the surface of the **nickel tungstate**. These adsorbed oxygen molecules capture free electrons from the material, forming various oxygen species ( $\text{O}_2^-$ ,  $\text{O}^-$ ,  $\text{O}^{2-}$ ) and creating a depletion layer, which increases the material's resistance. When a target gas is introduced, it reacts with these adsorbed oxygen species, leading to the release of trapped electrons back into the conduction band of the  $\text{NiWO}_4$ . This change in electron concentration alters the material's resistance, which is measured as the sensor response.

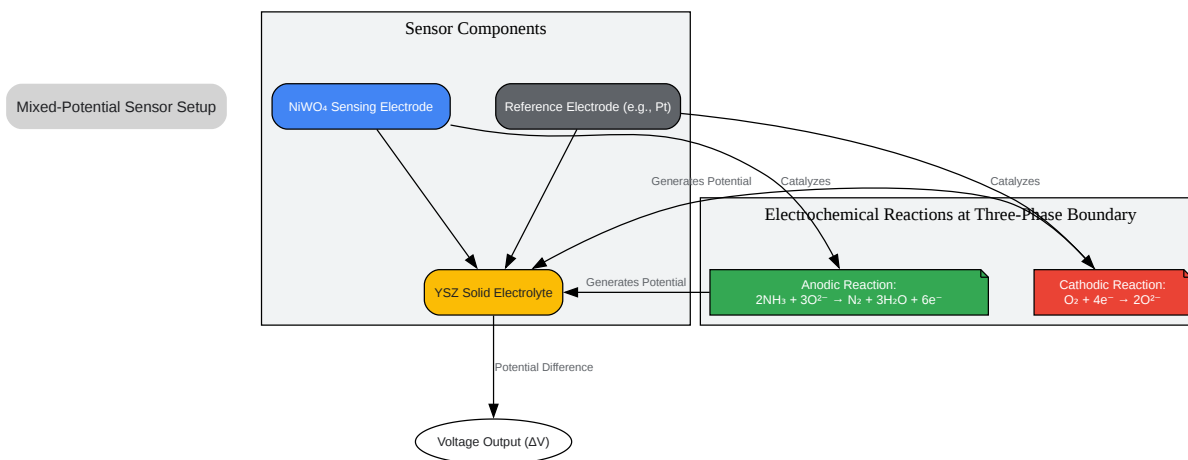
## Core Gas Sensing Mechanisms

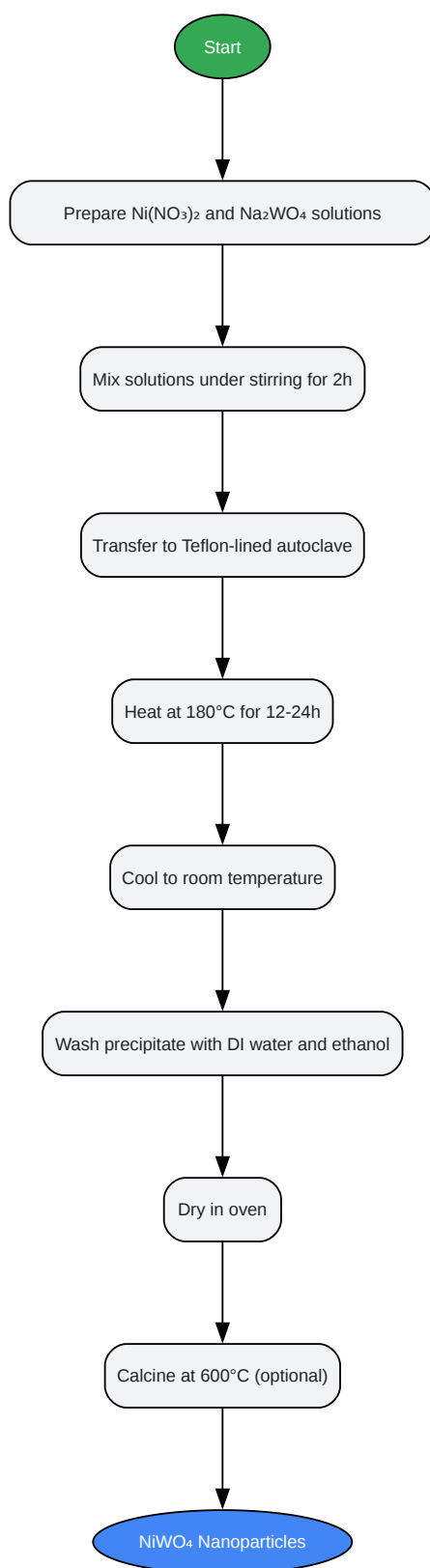
### P-Type Semiconductor Sensing Mechanism

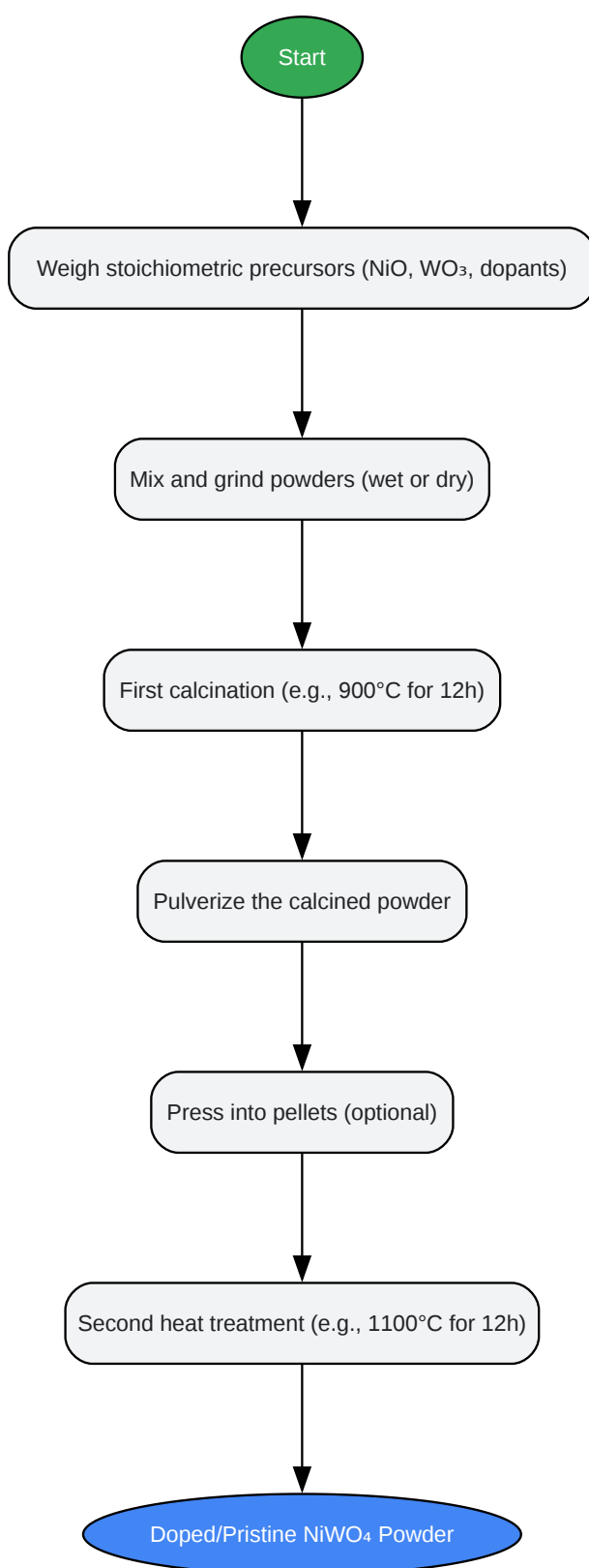
In its intrinsic state, **nickel tungstate** behaves as a p-type semiconductor, where the majority charge carriers are holes. The general sensing mechanism can be summarized as follows:

- **Oxygen Adsorption:** In an air ambient, oxygen molecules are adsorbed on the  $\text{NiWO}_4$  surface and capture electrons, creating a hole accumulation layer and decreasing the resistance.
  - $\text{O}_2(\text{gas}) \leftrightarrow \text{O}_2(\text{ads})$
  - $\text{O}_2(\text{ads}) + \text{e}^- \leftrightarrow \text{O}_2^-(\text{ads})$
  - $\text{O}_2^-(\text{ads}) + \text{e}^- \leftrightarrow 2\text{O}^-(\text{ads})$
- **Gas Interaction (Reducing Gas):** When a reducing gas (e.g.,  $\text{H}_2\text{S}$ ,  $\text{NH}_3$ ) is introduced, it reacts with the adsorbed oxygen species, releasing electrons back to the material. This process reduces the hole concentration, thereby increasing the resistance of the p-type  $\text{NiWO}_4$ .
  - For example, with  $\text{H}_2\text{S}$ :  $2\text{H}_2\text{S} + 3\text{O}_2^-(\text{ads}) \rightarrow 2\text{SO}_2 + 2\text{H}_2\text{O} + 3\text{e}^-$
- **Gas Interaction (Oxidizing Gas):** Conversely, when an oxidizing gas (e.g.,  $\text{NO}_2$ ) is introduced, it can extract more electrons from the valence band, increasing the hole concentration and thus decreasing the resistance.<sup>[1]</sup>
  - $\text{NO}_2 + \text{e}^- \rightarrow \text{NO}_2^-(\text{ads})$

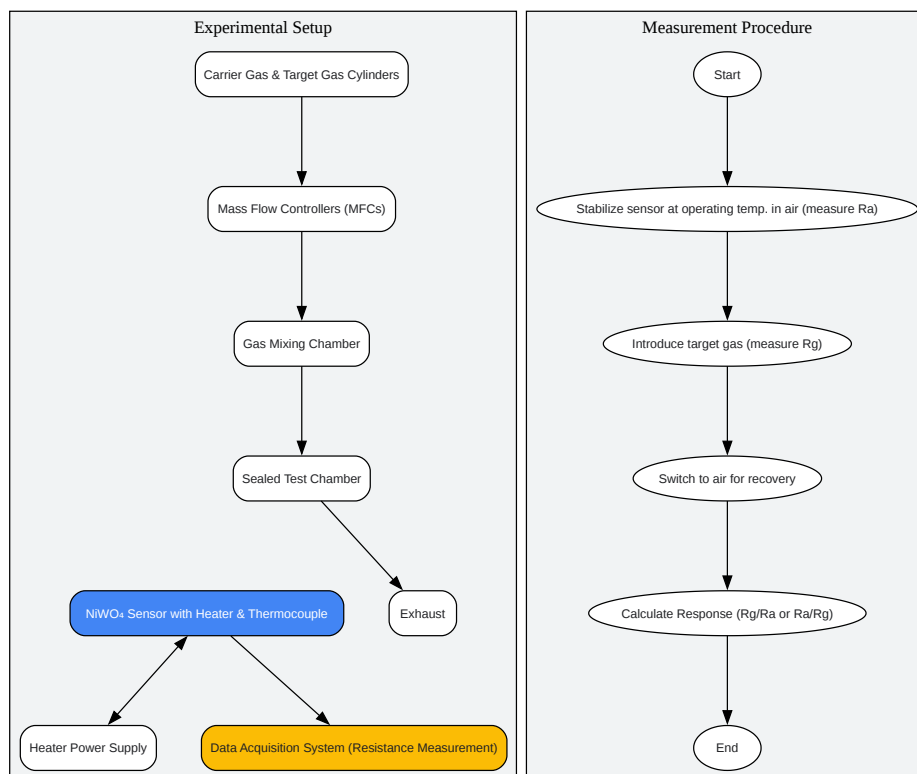








Gas Sensing Measurement Workflow



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## References

- 1. Frontiers | Emerging NO<sub>2</sub> gas sensing on substitutionally doped Fe on NiWO<sub>4</sub> SCES insulators [frontiersin.org]
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